

Standard Operating Procedure for 3-Chloropyridine-d4: Handling and Storage

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Compound of Interest

Compound Name: 3-Chloropyridine-d4

Cat. No.: B3070127

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Introduction

This document provides a detailed standard operating procedure (SOP) for the safe handling and storage of **3-Chloropyridine-d4**. **3-Chloropyridine-d4** is the deuterated form of 3-Chloropyridine, a compound used as an intermediate in pharmaceutical synthesis.^{[1][2]} The substitution of hydrogen with deuterium can alter the pharmacokinetic and metabolic profiles of drug candidates.^[1] Due to the lack of a specific Safety Data Sheet (SDS) for **3-Chloropyridine-d4**, the safety protocols outlined in this document are based on the known hazards of the non-deuterated analog, 3-Chloropyridine, and general best practices for handling deuterated and chlorinated compounds.^[3]

Chemical and Physical Properties

A summary of the known physical and chemical properties of **3-Chloropyridine-d4** and its non-deuterated analog are presented below for easy reference.

Property	3-Chloropyridine-d4	3-Chloropyridine
CAS Number	1001003-95-7[1]	626-60-8
Molecular Formula	C5D4CIN	C5H4CIN
Molecular Weight	117.57 g/mol	113.55 g/mol
Appearance	Clear colorless to yellow liquid	Clear, colorless liquid
Boiling Point	Not available	147 - 150 °C / 297 - 302 °F @ 760 mmHg
Density	Not available	1.190 g/mL at 25 °C
Flash Point	Not available	66 °C / 150.8 °F
Solubility	Not available	Soluble in water (10 g/L)
Storage Temperature	2-8°C (Refrigerator)	Store in a cool, dry, well-ventilated area

Hazard Identification and Safety Precautions

Based on the data for 3-Chloropyridine, **3-Chloropyridine-d4** should be treated as a hazardous substance. The primary hazards include:

- **Toxicity:** Harmful if swallowed, toxic in contact with skin, and toxic if inhaled.
- **Irritation:** Causes skin and serious eye irritation. May cause respiratory tract irritation.
- **Organ Damage:** May cause damage to organs through prolonged or repeated exposure. The central nervous system is a potential target organ.
- **Flammability:** Combustible liquid.

Due to its deuterated nature, **3-Chloropyridine-d4** is also susceptible to isotopic exchange with atmospheric moisture, which can compromise its isotopic purity.

Personal Protective Equipment (PPE)

To mitigate risks, the following PPE must be worn at all times when handling **3-Chloropyridine-d4**:

- Eye/Face Protection: Chemical safety goggles and a face shield.
- Skin Protection: Impervious gloves (e.g., nitrile or neoprene) and a lab coat.
- Respiratory Protection: All handling of **3-Chloropyridine-d4** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.

Experimental Protocols

Handling Protocol

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. The work area within the chemical fume hood should be clean and free of clutter.
- Inert Atmosphere: Due to the hygroscopic nature of deuterated compounds, it is recommended to handle **3-Chloropyridine-d4** under a dry, inert atmosphere such as nitrogen or argon to prevent H-D exchange.
- Dispensing: Use only clean, dry glassware. When not in use, keep the container tightly closed.
- Cleaning: After handling, wash hands and any exposed skin thoroughly with soap and water. Decontaminate all surfaces and equipment that may have come into contact with the compound.

Storage Protocol

- Temperature: Store **3-Chloropyridine-d4** in a refrigerator at 2-8°C.
- Container: Keep the compound in its original, tightly sealed container to prevent moisture absorption and leakage.
- Incompatibilities: Store away from strong oxidizing agents, acids, and sources of heat or ignition.

- Labeling: The container must be clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

Spill and Waste Disposal Protocol

- Spill Response: In the event of a spill, evacuate the area immediately. Wearing appropriate PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a labeled, sealed container for disposal.
- Waste Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations. Do not pour waste down the drain.

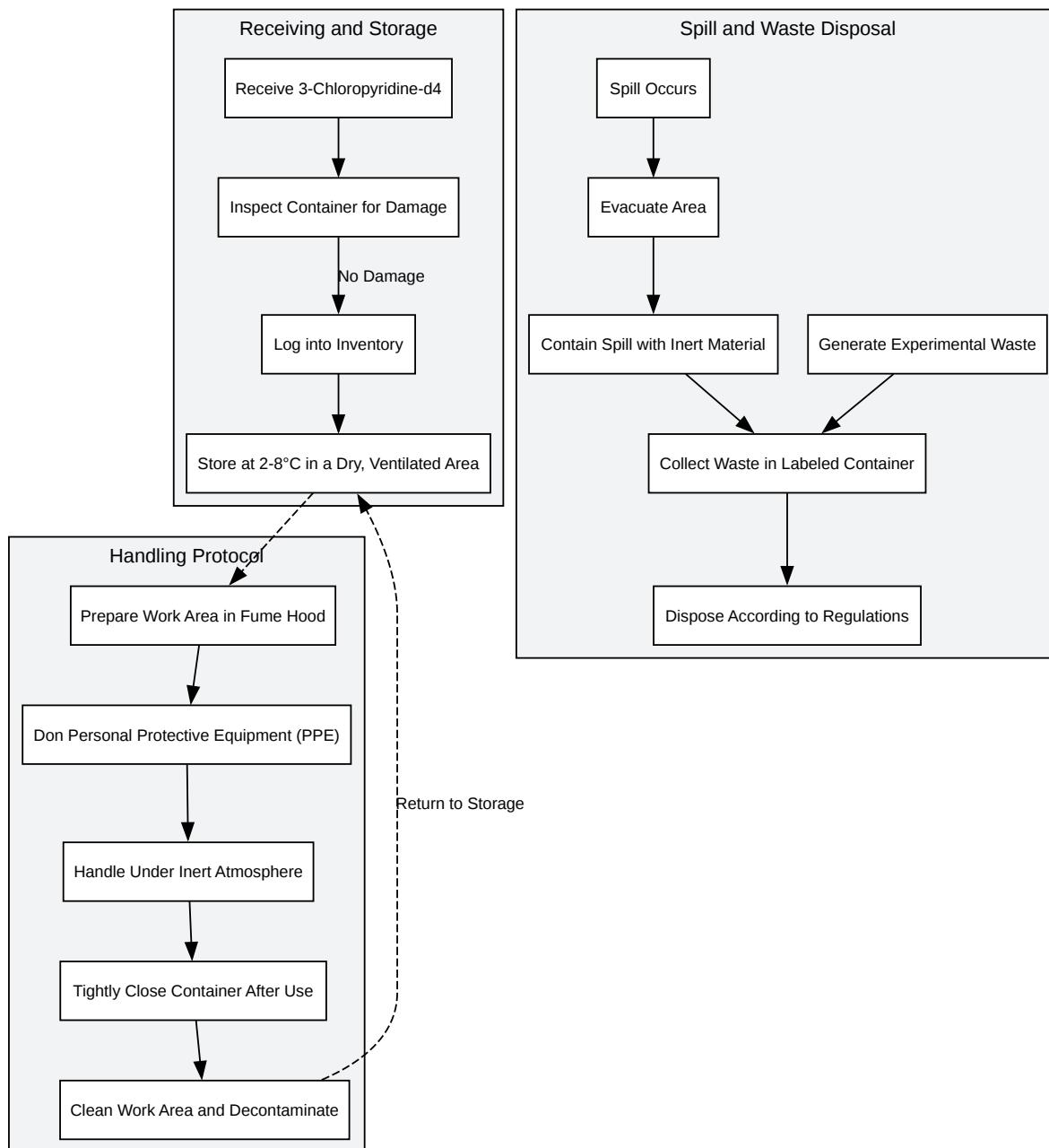
First Aid Measures

In case of exposure to **3-Chloropyridine-d4**, follow these first aid procedures:

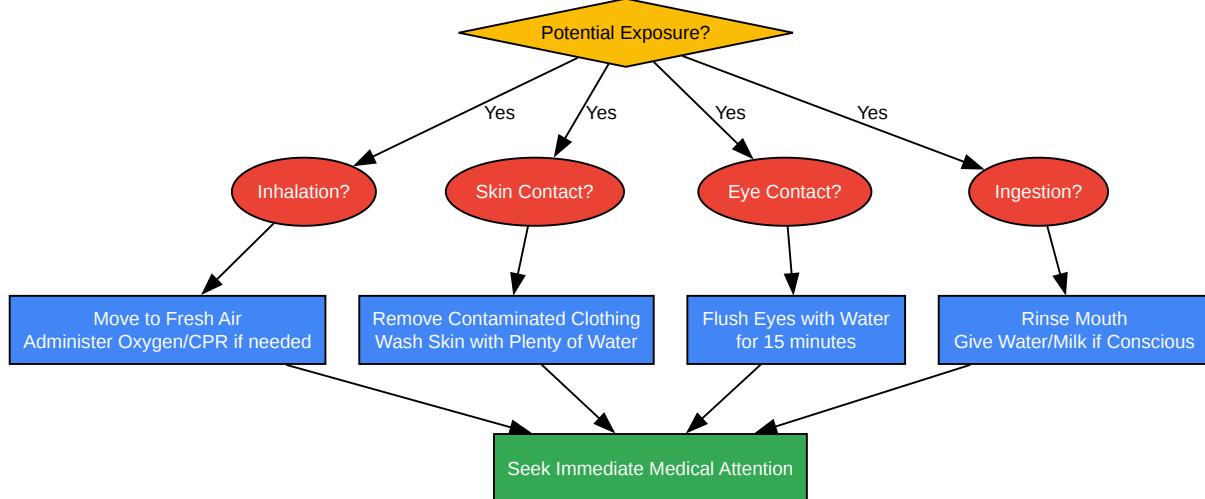
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.

Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling and decision-making when working with **3-Chloropyridine-d4**.

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Caption: Workflow for Safe Handling of **3-Chloropyridine-d4**.



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Caption: First Aid Decision Pathway for **3-Chloropyridine-d4** Exposure.

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References

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- 4. To cite this document: BenchChem. [Standard Operating Procedure for 3-Chloropyridine-d4: Handling and Storage]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3070127#standard-operating-procedure-for-3-chloropyridine-d4-handling-and-storage>

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